

# Technical Support Center: 1,5-Dimethyl-1H-Pyrazole-3-Carbonyl Chloride

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## Compound of Interest

Compound Name: 1,5-Dimethyl-1H-Pyrazole-3-Carbonyl Chloride

Cat. No.: B1351041

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This guide provides essential information for researchers, scientists, and drug development professionals on the proper handling, storage, and troubleshooting of experiments involving **1,5-Dimethyl-1H-Pyrazole-3-Carbonyl Chloride** (CAS: 49783-84-8).

## Frequently Asked Questions (FAQs)

Q1: What is **1,5-Dimethyl-1H-Pyrazole-3-Carbonyl Chloride**?

A1: **1,5-Dimethyl-1H-Pyrazole-3-Carbonyl Chloride** is a heterocyclic organic compound. It belongs to the pyrazole family and functions as an acyl chloride, making it a valuable reagent for synthesizing a variety of derivatives, particularly amides and esters, by introducing the 1,5-dimethyl-1H-pyrazole-3-carbonyl moiety.

Q2: What are the recommended storage conditions for this reagent?

A2: To ensure its stability and reactivity, the compound should be stored at 2-8°C under an inert atmosphere. Proper storage is critical as acyl chlorides are sensitive to moisture.

Q3: What personal protective equipment (PPE) is required when handling this compound?

A3: Due to its hazardous nature, comprehensive PPE is mandatory. This includes:

- Eye Protection: Goggles compliant with European Standard EN166 or equivalent.

- Hand Protection: Chemical-resistant protective gloves.
- Body Protection: A lab coat or long-sleeved clothing.
- Respiratory Protection: Use only in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, use a suitable respirator.

Q4: What materials are incompatible with **1,5-Dimethyl-1H-Pyrazole-3-Carbonyl Chloride**?

A4: As an acyl chloride, it is highly reactive and will decompose upon contact with water. It is also incompatible with strong oxidizing agents and strong acids. Nucleophilic reagents such as alcohols and amines will react readily, which is the basis of its intended use in synthesis.

Q5: How should I properly dispose of this chemical and its containers?

A5: Disposal must be handled by a licensed professional waste disposal service. Both the chemical and its container should be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

## Data Presentation

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	49783-84-8	
Molecular Formula	C <sub>6</sub> H <sub>7</sub> ClN <sub>2</sub> O	
Molecular Weight	158.59 g/mol	
Hazard Class	8 (Corrosive)	

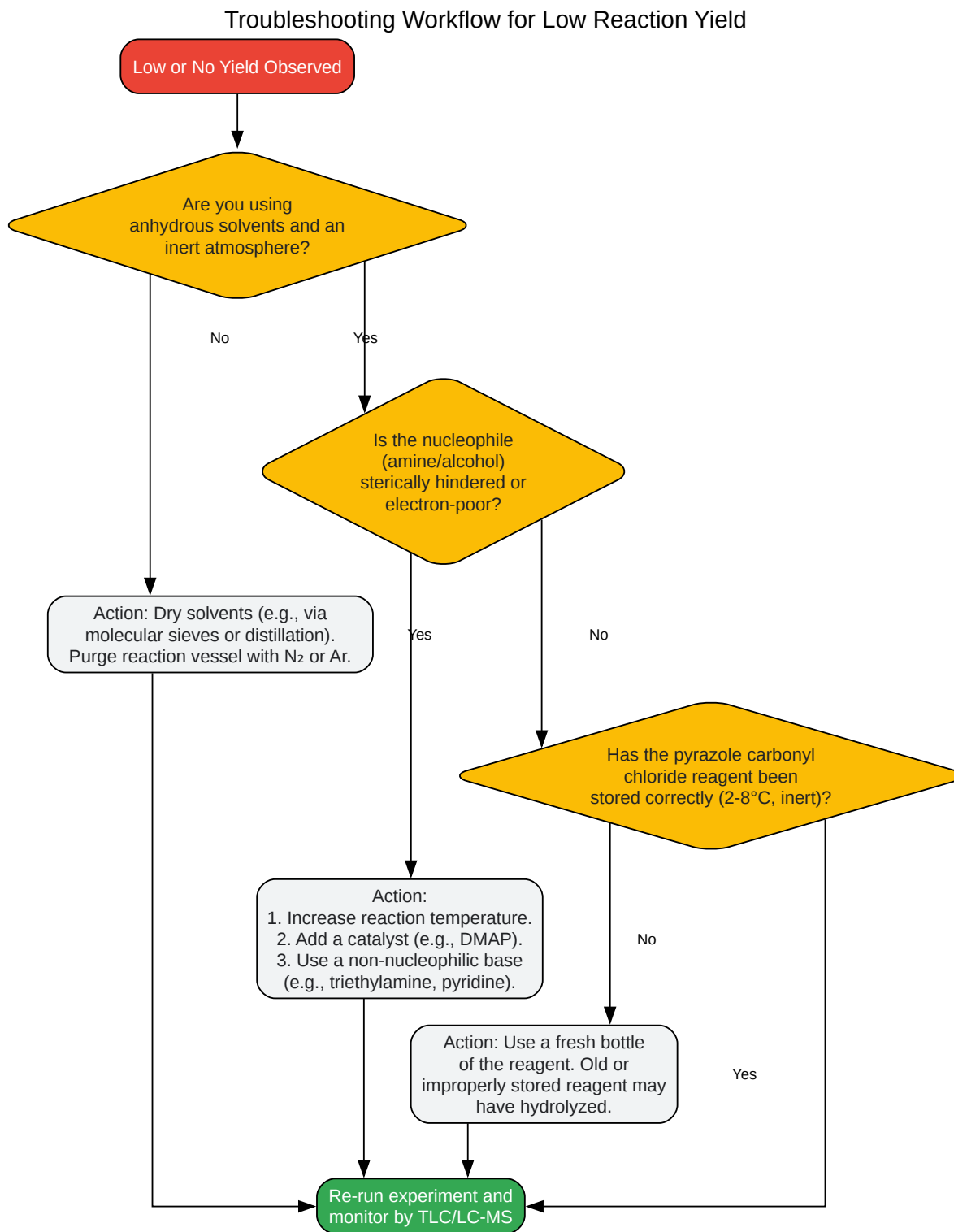
Table 2: Handling and Storage Summary

Parameter	Recommendation	Reference
Storage Temperature	2-8°C	
Storage Atmosphere	Inert Gas (e.g., Argon, Nitrogen)	
Incompatible Materials	Water, Strong Oxidizing Agents, Strong Acids	
GHS Signal Word	Danger	

## Troubleshooting Guide

Problem: My acylation reaction has a low or no yield.

This is a common issue when working with reactive acyl chlorides. The following guide will help you troubleshoot the problem.



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**Figure 1:** Troubleshooting workflow for low reaction yield.

## Experimental Protocols

### General Protocol for Amide Synthesis

This protocol provides a general methodology for the acylation of a primary or secondary amine with **1,5-Dimethyl-1H-Pyrazole-3-Carbonyl Chloride**.

#### Materials:

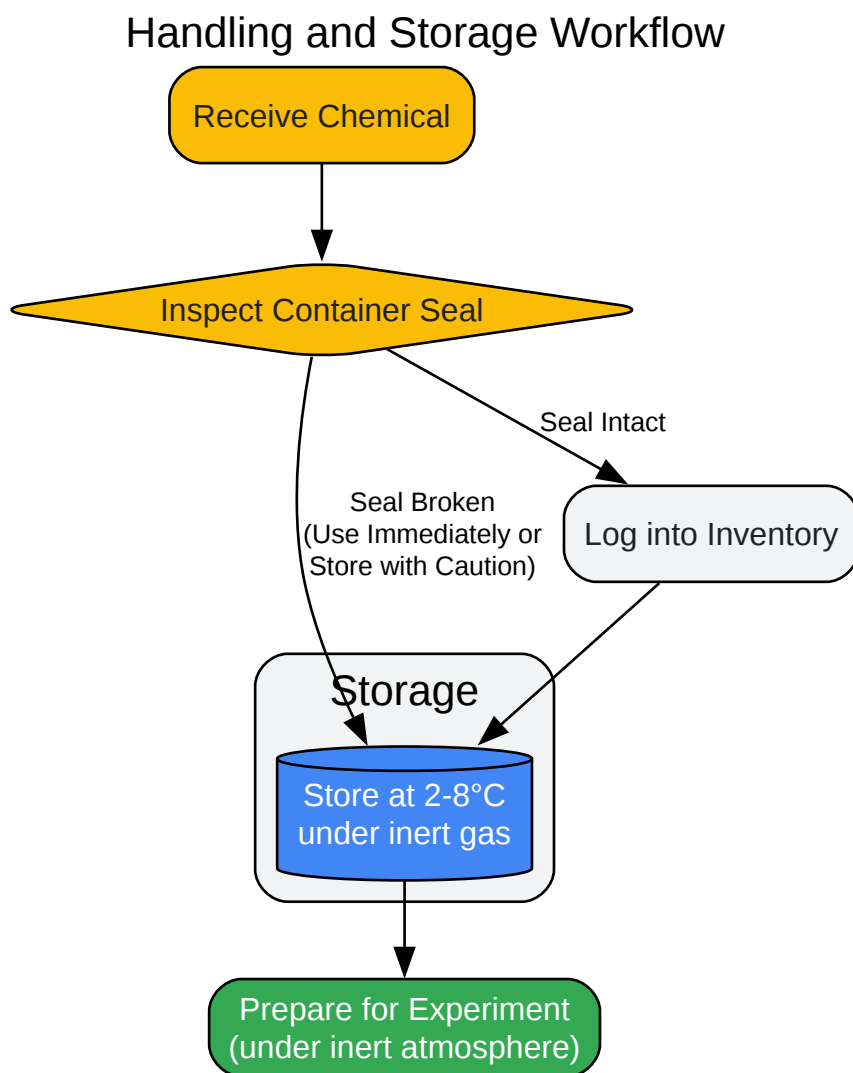
- **1,5-Dimethyl-1H-Pyrazole-3-Carbonyl Chloride**
- Amine of choice
- Anhydrous aprotic solvent (e.g., Dichloromethane (DCM), Tetrahydrofuran (THF), Toluene)
- Tertiary amine base (e.g., Triethylamine (TEA) or Pyridine)
- Magnetic stirrer and stir bar
- Round-bottom flask and standard glassware, dried in an oven
- Inert gas supply (Nitrogen or Argon)

#### Procedure:

- **Preparation:** Assemble a dry round-bottom flask with a magnetic stir bar under an inert atmosphere.
- **Reagent Addition:** Dissolve the amine (1.0 equivalent) and the tertiary amine base (1.1-1.2 equivalents) in the chosen anhydrous solvent. Cool the solution to 0°C in an ice bath.
- **Acylation:** Dissolve **1,5-Dimethyl-1H-Pyrazole-3-Carbonyl Chloride** (1.05 equivalents) in a minimal amount of anhydrous solvent. Add this solution dropwise to the stirred amine solution over 15-30 minutes.
- **Reaction:** After the addition is complete, allow the reaction to slowly warm to room temperature and stir for 2-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

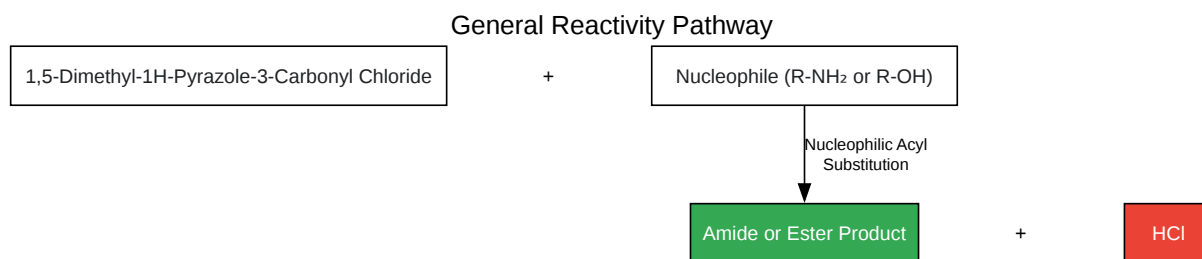
- **Work-up:** Upon completion, quench the reaction with water or a saturated aqueous solution of ammonium chloride. Extract the product with an organic solvent (e.g., ethyl acetate).
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), filter, and concentrate under reduced pressure. The crude product can then be purified by column chromatography on silica gel or recrystallization.

## Visualizations



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**Figure 2:** Recommended workflow for handling and storage.



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**Figure 3:** General reaction pathway with nucleophiles.

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